

A Comprehensive Technical Guide to 2-Methoxy-carbanilide

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Compound of Interest

Compound Name: Carbanilide, 2-methoxy-

CAS No.: 13142-82-0

Cat. No.: B084898

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Abstract: This technical guide provides a detailed overview of 2-methoxy-carbanilide, a significant chemical compound with applications in various scientific domains. The document elucidates its fundamental chemical properties, including molecular formula and weight, and delves into its structural characteristics. This guide is intended to be a vital resource for professionals engaged in research and development, offering foundational knowledge and practical insights.

Core Molecular Attributes

2-Methoxy-carbanilide, systematically known as 1-(2-methoxyphenyl)-3-phenylurea, is a derivative of urea.^[1] Its core structure consists of a central urea functional group with a 2-methoxyphenyl group and a phenyl group attached to its nitrogen atoms. This seemingly simple compound possesses distinct physicochemical properties that are crucial for its behavior in chemical and biological systems.

Molecular Formula and Weight

The precise composition of a molecule is defined by its molecular formula, which enumerates the number of atoms of each element present. For 2-methoxy-carbanilide, the molecular

formula is C₁₄H₁₄N₂O₂.^[1]

From this formula, the molecular weight can be calculated, which is a critical parameter in experimental designs, particularly in stoichiometry and solution preparation. The computed molecular weight of 2-methoxy-carbanilide is 242.27 g/mol .^[1]

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₄ N ₂ O ₂	PubChem CID 295248 ^[1]
Molecular Weight	242.27 g/mol	PubChem CID 295248 ^[1]
IUPAC Name	1-(2-methoxyphenyl)-3-phenylurea	PubChem CID 295248 ^[1]
CAS Number	13142-82-0	PubChem CID 295248 ^[1]

Structural Elucidation and Chemical Identity

The arrangement of atoms and bonds within a molecule dictates its reactivity and interactions. The structure of 2-methoxy-carbanilide is key to understanding its function.

Chemical Structure

The structural formula of 2-methoxy-carbanilide reveals a urea bridge linking a phenyl ring and a methoxy-substituted phenyl ring at the ortho position. This substitution pattern influences the molecule's conformation and electronic properties.

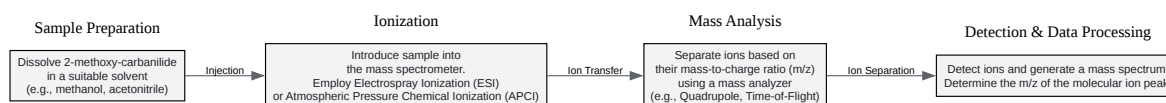
Caption: Chemical structure of 2-methoxy-carbanilide.

Experimental Protocols: Determination of Molecular Weight

The molecular weight of a compound is a cornerstone of its characterization. Mass spectrometry is the primary technique for its empirical determination.

Mass Spectrometry Workflow

The following outlines a generalized workflow for the determination of the molecular weight of 2-methoxy-carbanilide.



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Caption: Generalized workflow for mass spectrometry analysis.

Protocol Steps:

- **Sample Preparation:** A dilute solution of 2-methoxy-carbanilide is prepared in a high-purity solvent compatible with the chosen ionization technique.
- **Ionization:** The sample solution is introduced into the mass spectrometer. For a molecule like 2-methoxy-carbanilide, Electrospray Ionization (ESI) is a common and effective method. This technique generates protonated molecules, $[M+H]^+$.
- **Mass Analysis:** The generated ions are guided into the mass analyzer. The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- **Detection:** The separated ions are detected, and a mass spectrum is produced, which plots ion intensity versus m/z . The peak corresponding to the molecular ion (or its adduct) is used to confirm the molecular weight. For 2-methoxy-carbanilide, a prominent peak at an m/z of approximately 243.28 would be expected for the $[M+H]^+$ ion.

Conclusion

This guide has detailed the fundamental molecular properties of 2-methoxy-carbanilide, providing its molecular formula and weight as $C_{14}H_{14}N_2O_2$ and 242.27 g/mol, respectively.^[1] Understanding these core attributes is the first step in leveraging this compound for research and development. The provided information, including its chemical structure and a general

protocol for molecular weight determination, serves as a foundational resource for scientists and professionals in the field.

References

- PubChem. **Carbanilide, 2-methoxy-**. National Center for Biotechnology Information. [\[Link\]](#)

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Sources

- 1. Carbanilide, 2-methoxy- | C14H14N2O2 | CID 295248 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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